

# commercial suppliers of high purity Dimethoxymethylsilane

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Compound of Interest		
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An In-depth Technical Guide to High-Purity **Dimethoxymethylsilane** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of high-purity **Dimethoxymethylsilane** (CAS No. 16881-77-9), including its commercial suppliers, key properties, and applications relevant to research and drug development.

## **Commercial Suppliers and Specifications**

High-purity **Dimethoxymethylsilane** is available from a number of commercial suppliers, with purity levels typically ranging from 90% to over 97%. The primary method for purity analysis cited by suppliers is Gas Chromatography (GC). Below is a summary of offerings from various suppliers.



Supplier	Purity Specification	Other Names
INVALID-LINK	≥ 96% (GC)[1]	Methyldimethoxysilane[1]
INVALID-LINK	>97.0% (GC)	Methyldimethoxysilane
INVALID-LINK	90%[2]	Methyldimethoxysilane[2]
INVALID-LINK	>85%	Not Specified
INVALID-LINK	>97.0% (GC)[3]	Methyldimethoxysilane; Dimethoxymethylhydrosilane[3 ]
INVALID-LINK	Not Specified	Dimethoxy Methyl Silane[4]
INVALID-LINK	Not Specified[5]	Not Specified[5]

## **Physicochemical Properties**

The following table summarizes key physicochemical properties of **Dimethoxymethylsilane**.

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>10</sub> O <sub>2</sub> Si[1][2][3]
Molecular Weight	106.2 g/mol [1][2][3]
Appearance	Colorless liquid[1]
Boiling Point	61 °C[2]
Density	0.861 g/cm <sup>3</sup> [2]
Refractive Index	1.36
Flash Point	-25.8 °C[2]

## **Applications in Research and Drug Development**

**Dimethoxymethylsilane** is a versatile organosilane with several applications in the pharmaceutical and biomedical fields. Its primary function is as a surface modifying agent, a



crosslinker, and a precursor in the synthesis of silicone-based materials.[6][7]

- Surface Modification of Biomedical Implants: Silane coupling agents are used to modify the surfaces of metallic and ceramic implants to improve biocompatibility and promote osseointegration.[8][9][10] The methoxy groups of **Dimethoxymethylsilane** can hydrolyze to form reactive silanol groups, which then condense with hydroxyl groups on the implant surface, forming a stable covalent bond. This modified surface can then be further functionalized with biomolecules.[9]
- Drug Delivery Systems: Silicon-polymer hybrid materials are being explored for drug delivery applications due to their biocompatibility and tunable degradation kinetics.[11]
   Dimethoxymethylsilane can be used as a crosslinking agent in the synthesis of silicone polymers, creating a matrix for the controlled release of therapeutic agents.[7][12] The properties of the silicone matrix can be tailored by controlling the degree of crosslinking.
- Synthesis of Pharmaceutical Intermediates: It is also used as a reagent in organic synthesis for the production of novel drugs and pharmaceutical intermediates.[4][6]

### **Experimental Protocols and Methodologies**

While specific, detailed protocols for high-purity **Dimethoxymethylsilane** are often proprietary or published within specific research papers, the following sections outline the general methodologies for its analysis and application.

## Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for determining the purity of volatile silanes like **Dimethoxymethylsilane**.

Objective: To separate and identify **Dimethoxymethylsilane** and any impurities to determine the purity of the sample.

#### Methodology:

• Sample Preparation: A dilute solution of the **Dimethoxymethylsilane** sample is prepared in a volatile organic solvent such as heptane or dichloromethane.[13][14] The concentration is



typically in the range of 1-10 μg/mL.[14]

#### GC Separation:

- Column: A capillary column, often with a non-polar stationary phase like DB-5, is used for separation.[13]
- Injector: The sample is injected into a heated injector, and the temperature is set to ensure complete vaporization without degradation.
- Oven Program: A temperature gradient is used to separate compounds based on their boiling points and interactions with the stationary phase. A typical program might start at a low temperature (e.g., 40-80°C) and ramp up to a higher temperature.[13]
- Carrier Gas: Helium is commonly used as the carrier gas.[13]

#### MS Detection:

- As the separated components elute from the GC column, they enter the mass spectrometer.
- The molecules are ionized, typically by electron impact (EI), and the resulting fragments are separated by their mass-to-charge ratio.
- The fragmentation pattern serves as a "fingerprint" for identifying the compound.
- Data Analysis: The purity is determined by comparing the peak area of
   Dimethoxymethylsilane to the total area of all peaks in the chromatogram. The identity of the main peak is confirmed by its mass spectrum.

### Structural Confirmation by <sup>1</sup>H NMR Spectroscopy

<sup>1</sup>H NMR spectroscopy is used to confirm the chemical structure of **Dimethoxymethylsilane**.

Objective: To verify the presence and connectivity of protons in the molecule, confirming its identity.

Methodology:



- Sample Preparation: A small amount of the **Dimethoxymethylsilane** sample is dissolved in a deuterated solvent, such as chloroform-d (CDCl<sub>3</sub>), in an NMR tube.
- Data Acquisition: The sample is placed in a nuclear magnetic resonance spectrometer, and the ¹H NMR spectrum is acquired.
- Spectral Interpretation: The spectrum of **Dimethoxymethylsilane** is expected to show distinct signals corresponding to the methyl protons and the methoxy protons.[15][16] The chemical shifts, integration values, and splitting patterns of these signals are compared to known reference spectra to confirm the structure.[15][16]

## Logical Workflow: Surface Modification of a Biomedical Implant

The following diagram illustrates a logical workflow for the surface modification of a titanium-based biomedical implant using **Dimethoxymethylsilane** to improve biocompatibility.



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Caption: Workflow for surface modification of a biomedical implant.

#### Conclusion

High-purity **Dimethoxymethylsilane** is a critical reagent for researchers and professionals in drug development and biomedical materials science. Its ability to act as a surface modifier and a component in silicone polymers allows for the creation of advanced materials with tailored properties for improved therapeutic outcomes. When sourcing this chemical, it is essential to consider the purity specifications provided by the supplier and to verify its identity and quality using appropriate analytical techniques such as GC-MS and NMR.



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